

Essential Safety and Operational Guide for Handling 2,4-Dihydroxy-5-methoxybenzaldehyde

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Compound of Interest

Compound Name: 2,4-Dihydroxy-5-methoxybenzaldehyde

Cat. No.: B1313731

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This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals working with **2,4-Dihydroxy-5-methoxybenzaldehyde**. Adherence to these protocols is essential for ensuring a safe laboratory environment and maintaining the integrity of your research.

Chemical Identifier:

- CAS Number: 51061-83-7[1]
- Molecular Formula: C₈H₈O₄[1]
- Molecular Weight: 168.15 g/mol [1]

Hazard Identification:

- Signal Word: Warning[1]
- Pictogram: GHS07 (Exclamation Mark)[1]
- Hazard Statements: May cause skin irritation, causes serious eye irritation, and may cause respiratory irritation.[1][2][3]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure. The following table summarizes the required PPE for handling **2,4-Dihydroxy-5-methoxybenzaldehyde**.

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles.[4][5][6]	To prevent eye contact, which can cause serious irritation.[2][3][5][7]
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use and proper glove removal technique should be followed.[5][6][8]	To prevent skin contact, which can cause irritation.[2][3][5]
Skin and Body Protection	Laboratory coat and long-sleeved clothing.[5][9]	To prevent skin exposure.[5]
Respiratory Protection	For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection or in poorly ventilated areas, use a NIOSH/MSHA or European Standard EN 143 approved respirator.[5][9]	To prevent respiratory tract irritation.[2][3]

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for minimizing exposure and environmental impact.

Handling and Storage:

- Handle in accordance with good industrial hygiene and safety practices.[6][9]

- Avoid contact with skin, eyes, and clothing.[4][10] Do not breathe dust or vapors.[4][10]
- Ensure adequate ventilation. Eyewash stations and safety showers should be close to the workstation.[4][10]
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[4][6][9][10]
- Incompatible materials include strong oxidizing agents and strong bases.[4][10]

Experimental Protocols:

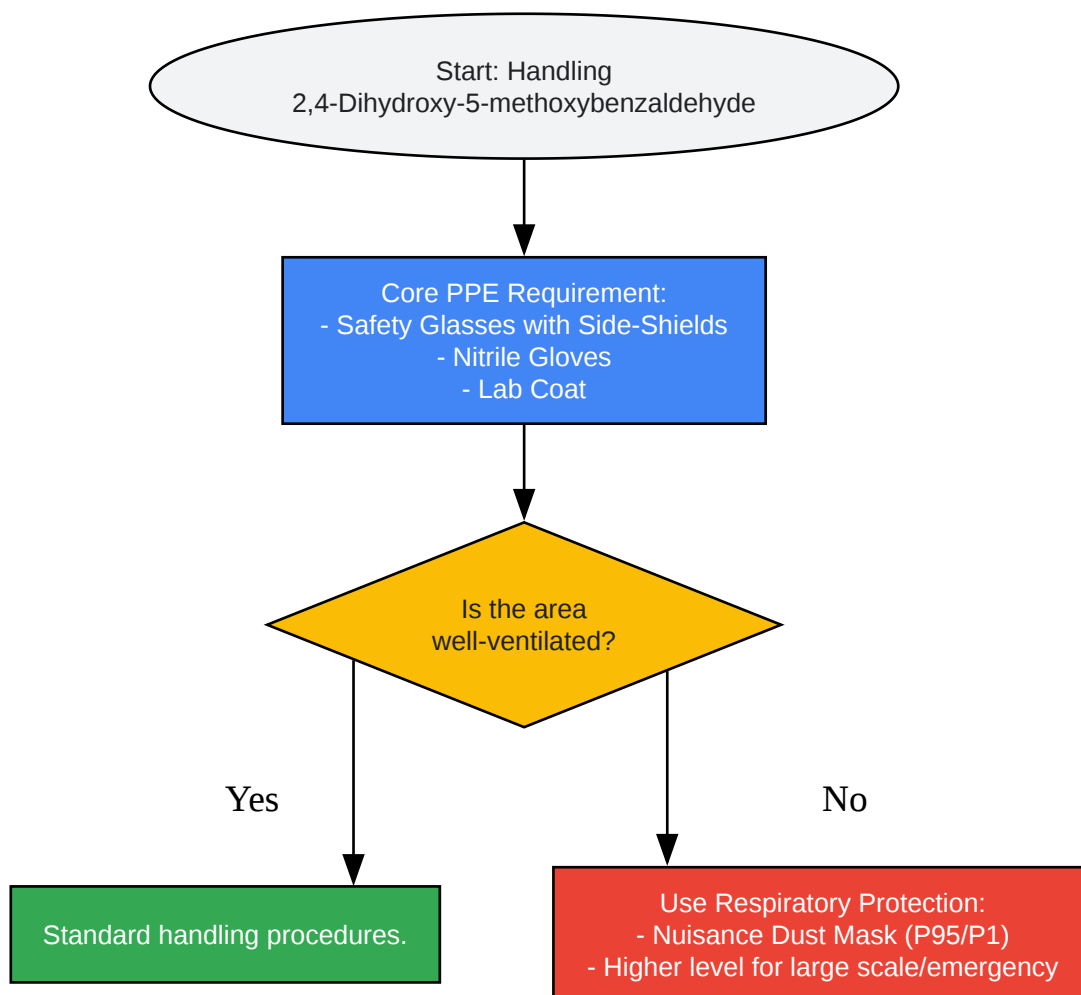
- First Aid - Eyes: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[9]
- First Aid - Skin: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. If skin irritation persists, call a physician.[4][9]
- First Aid - Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[9]
- First Aid - Ingestion: Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Get medical attention.[9][10]
- Spill Response: Use personal protective equipment. Sweep up and shovel into suitable containers for disposal. Avoid creating dust. Do not let the product enter drains.[10]

Disposal Plan:

- Dispose of contents and containers to an approved waste disposal plant.[3][7][10]
- Waste materials should be disposed of in accordance with national and local regulations.[6][7]
- Do not mix with other waste. Handle uncleaned containers as you would the product itself.[6][7]
- One disposal option is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[6]

Visual Workflow for PPE Selection

The following diagram illustrates the decision-making process for selecting the appropriate personal protective equipment when handling **2,4-Dihydroxy-5-methoxybenzaldehyde**.



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